

Technical Dossier: Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid

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Compound of Interest

Compound Name: Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid

Cat. No.: B048533

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Abstract

This document provides a comprehensive overview of **cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid**, a key intermediate in organic synthesis. It details the compound's chemical properties, including its molecular formula, and presents this information in a structured format for ease of reference by professionals in the fields of chemical research and pharmaceutical development.

Chemical Identity and Formula

Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid is an organic compound characterized by a cyclohexane ring substituted with a carboxylic acid group and a carbomethoxy group in a cis configuration. This specific stereochemistry plays a significant role in its reactivity and application in the synthesis of complex molecules.

The molecular formula for **Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid** has been determined to be C9H14O4^{[1][2][3]}.

Molecular and Physical Properties

A summary of the key quantitative data for **Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid** is presented in the table below. This information is crucial for its application in

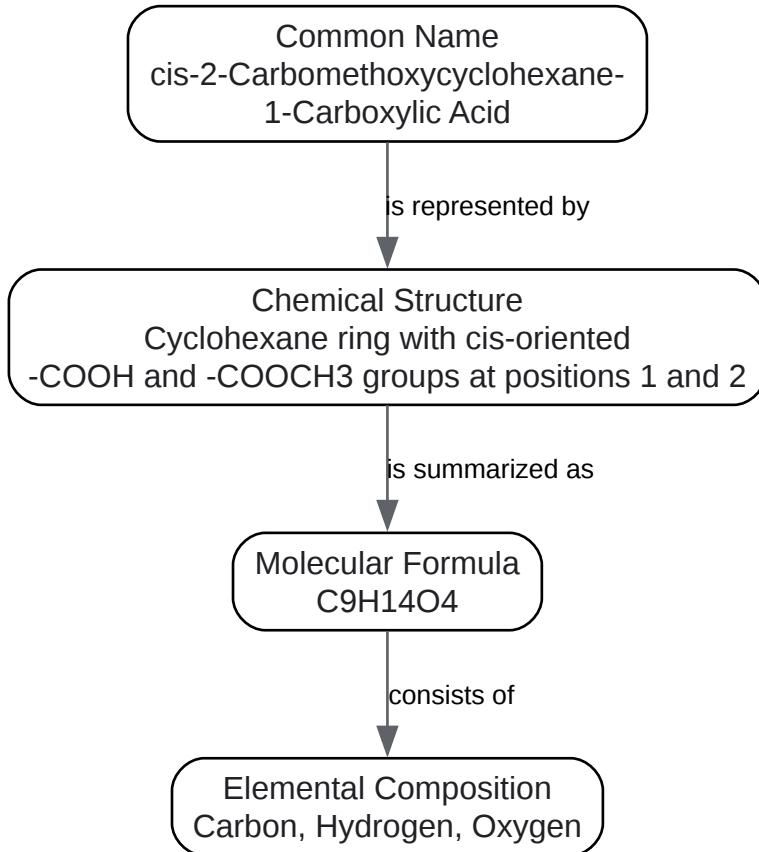
experimental settings.

Property	Value	Reference
Molecular Formula	C9H14O4	[1] [2] [3]
Molecular Weight	186.21 g/mol	[2]
CAS Number	111955-05-6	[1]

Logical Representation of Chemical Identity

The chemical identity of a compound can be represented through a logical hierarchy, starting from its common name to its precise molecular formula. The following diagram illustrates this relationship for **Cis-2-Carbomethoxycyclohexane-1-Carboxylic Acid**.

Logical Hierarchy of Chemical Identity



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*Fig. 1: Hierarchy of chemical identification.***Need Custom Synthesis?**

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References

- 1. a2bchem.com [a2bchem.com]
- 2. bocsci.com [bocsci.com]
- 3. cis-3-Carbomethoxycyclohexane-1-carboxylic acid | C9H14O4 | CID 24722411 - PubChem [pubchem.ncbi.nlm.nih.gov]
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